

Safeguarding Research: Proper Disposal Procedures for [18F]-Fluorodeoxyglucose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: [18F]-Fluorodeoxyglucose

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Essential guidelines for the safe and compliant disposal of **[18F]-Fluorodeoxyglucose ([18F]-FDG)** waste are critical for maintaining a secure laboratory environment for researchers, scientists, and drug development professionals. Adherence to these protocols minimizes radiation exposure and ensures regulatory compliance.

The primary method for the disposal of short-lived radiopharmaceuticals like [18F]-FDG is "decay-in-storage." This process involves holding the radioactive waste in a designated, shielded area until it has decayed to background radiation levels, at which point it can be disposed of as regular waste. The core principle underpinning all handling of radioactive materials is the "As Low As Reasonably Achievable" (ALARA) concept, which aims to minimize radiation doses to personnel.[\[1\]](#)

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to follow these fundamental safety measures:

- Personal Protective Equipment (PPE): At a minimum, wear disposable gloves, a lab coat, and safety glasses when handling any radioactive material.[\[2\]](#)[\[3\]](#) All PPE suspected of contamination should be removed and discarded before leaving the designated work area.[\[2\]](#)[\[3\]](#)
- Shielding: Always use appropriate shielding, such as lead-lined containers, for storing and handling [18F]-FDG and its waste to minimize external radiation exposure.[\[2\]](#)[\[3\]](#) Syringe

shields and tongs should be used to handle vials and other containers.[4]

- Monitoring: An operational survey meter, such as a Geiger-Mueller counter, should be readily available and turned on in the work area to immediately detect any contamination or elevated radiation levels.[2][3] Personnel should wear radiation dosimetry badges (body and ring) to monitor their exposure.[2]
- Controlled Environment: Handle radioactive solutions in trays large enough to contain any potential spills.[2] Avoid eating, drinking, smoking, or applying cosmetics in the laboratory.[2]

Step-by-Step Disposal Protocol for [18F]-FDG Waste

The following protocol outlines the systematic procedure for the safe disposal of [18F]-FDG waste:

- Segregation of Waste: Immediately after use, segregate radioactive waste into distinct, clearly labeled containers based on its form. Use dedicated, shielded containers for each type of waste.[1][5]
 - Solid Waste: Includes contaminated items such as pipette tips, tubes, gloves, and bench paper.[1][5] These should be placed in a designated container lined with a plastic bag and labeled "Caution: Radioactive Material."[1]
 - Liquid Waste: Aqueous radioactive waste must be collected in a shatterproof, clearly labeled container.[1] Do not pour measurable quantities of radioactive material down the drain.[2]
 - Sharps Waste: Needles, syringes, and other contaminated sharps must be placed in a puncture-resistant sharps container specifically designated for radioactive waste.[1]
- Decay-in-Storage: Store the segregated and labeled waste containers in a secure, shielded area designated for radioactive waste. The storage period is determined by the half-life of the radionuclide. For [18F]-FDG, which has a half-life of approximately 110 minutes (1.83 hours), the general guideline is to store the waste for at least 10 half-lives.[2][6] This ensures that the radioactivity decays to a negligible level (less than 0.1% of the original activity).[6] A storage period of at least 24 hours is also recommended and has been shown to be safe for both normal and anomalous productions.[7][8]

- Post-Decay Survey: After the recommended decay period, survey the waste containers with a radiation detection meter to confirm that the radioactivity levels have decreased to background levels and are below the institutional and regulatory exemption levels.[6]
- Final Disposal:
 - Once the waste is confirmed to be at or below background radiation levels, the radioactive labels must be removed or defaced.[5][9]
 - The now non-radioactive waste can be disposed of as regular medical or general laboratory waste, following institutional guidelines.[6]

Quantitative Data for [18F]-FDG Disposal

The following tables summarize key quantitative data relevant to the handling and disposal of [18F]-FDG.

Parameter	Value	Reference
Physical Half-Life	~110 minutes (1.83 hours)	[2]
Recommended Storage Time	At least 10 half-lives (~18 hours) or 24 hours	[6][7]
Beta Shielding	1.7 mm of plastic	[2]
Gamma Shielding (HVL)	6 mm of lead	[2]
Gamma Shielding (TVL)	17 mm of lead	[2]

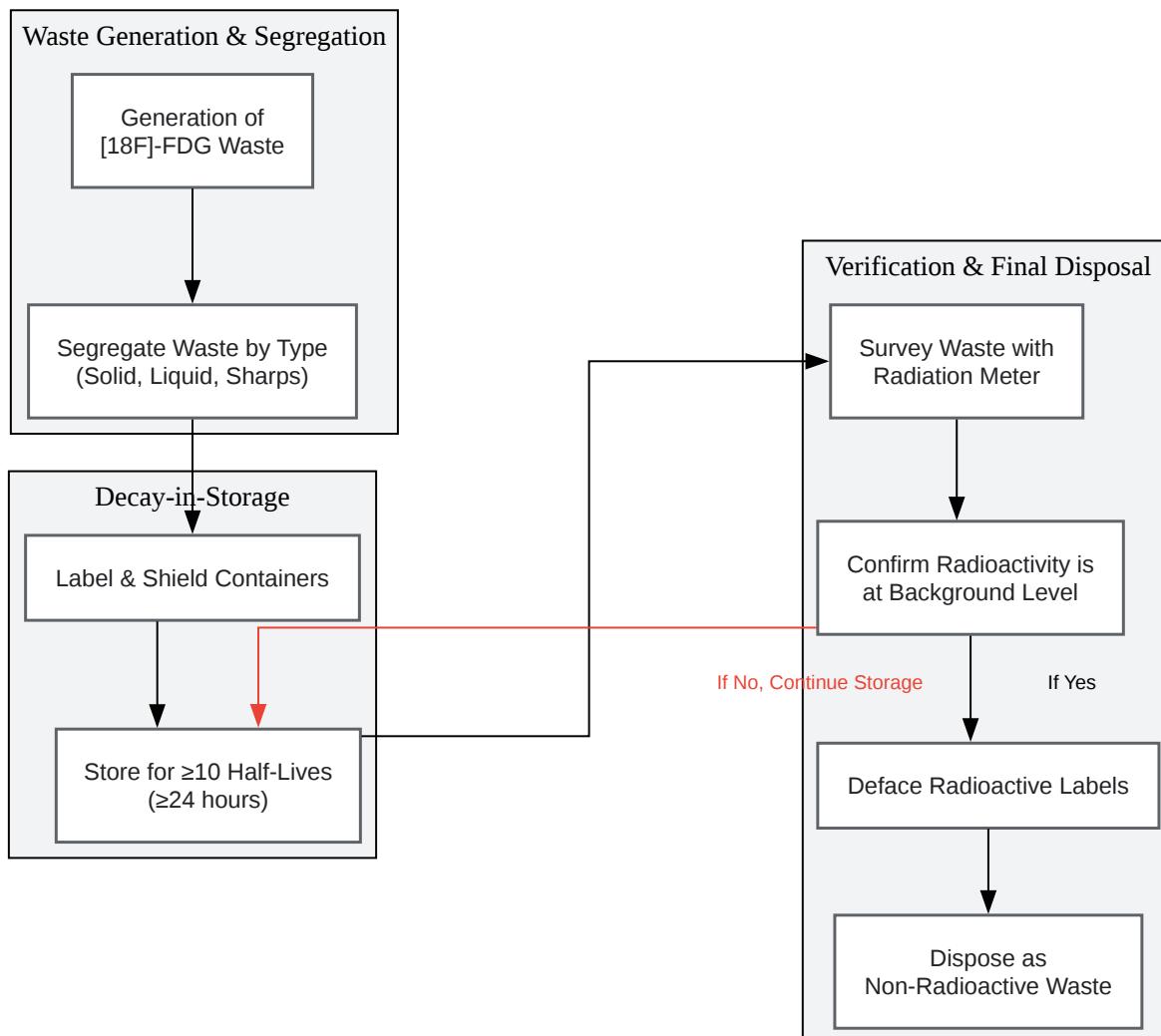
HVL (Half-Value Layer): The thickness of material required to reduce the radiation intensity by half. TVL (Tenth-Value Layer): The thickness of material required to reduce the radiation intensity to one-tenth of its original value.

A study on radioactive waste from [18F]-FDG production provided the following measurements, illustrating the decay over time:[7]

Time After Synthesis	Mean Activity (Normal Production)	Mean Activity (Anomalous Production)
2 hours	4.102 ± 0.831 mCi	45.125 ± 2.332 mCi
24 hours	0.0047 ± 0.00116 mCi	0.005 ± 0.00026 mCi

Experimental Workflow and Logical Relationships

The logical flow of the [18F]-FDG disposal process can be visualized as a clear, sequential workflow.

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Workflow for the proper disposal of [18F]-FDG waste.

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- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for [18F]-Fluorodeoxyglucose]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1251600#18f-fluorodeoxyglucose-proper-disposal-procedures>]

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